

An In-depth Technical Guide on 4-Vinyl-1,3-dioxolan-2-one

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Compound of Interest

Compound Name: 4-Vinyl-1,3-dioxolan-2-one

Cat. No.: B1349326

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This guide provides essential physicochemical data for **4-Vinyl-1,3-dioxolan-2-one**, a compound of interest for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy access and comparison for experimental and developmental applications.

Physicochemical Properties

4-Vinyl-1,3-dioxolan-2-one, also known as Vinylethylene Carbonate (VEC), is a heterocyclic organic compound. Its core molecular and physical properties are summarized below.

Property	Value
Molecular Formula	C ₅ H ₆ O ₃ [1] [2] [3] [4] [5]
Molecular Weight	114.10 g/mol [2] [3] [5] [6]

Experimental Protocols

The determination of the molecular formula and weight of **4-Vinyl-1,3-dioxolan-2-one** is achieved through standard analytical chemistry techniques.

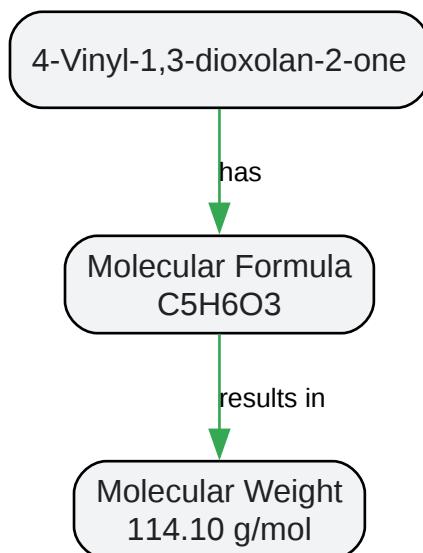
Determination of Molecular Formula: The empirical formula is typically determined through elemental analysis, which measures the mass percentages of each element (carbon,

hydrogen, and oxygen) in a pure sample. The molecular formula is then established by mass spectrometry, which provides the molar mass of the compound.

Determination of Molecular Weight: High-resolution mass spectrometry is the primary method for accurately determining the molecular weight of a compound. This technique measures the mass-to-charge ratio of ionized molecules, allowing for a precise calculation of the molecular mass.

Logical Relationship Diagram

The following diagram illustrates the relationship between the common name, molecular formula, and molecular weight of **4-Vinyl-1,3-dioxolan-2-one**.



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Core properties of **4-Vinyl-1,3-dioxolan-2-one**.

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